

# Safeguarding Research: Proper Disposal Procedures for Xanomeline-d3

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## Compound of Interest

Compound Name: Xanomeline-d3

Cat. No.: B15617369

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **Xanomeline-d3**, a deuterated analog of the selective M1/M4 muscarinic receptor agonist. Adherence to these procedural guidelines is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Hazard Identification and Classification

Xanomeline, the parent compound of **Xanomeline-d3**, is classified with the following hazards.

[1] Given that deuteration is unlikely to alter these fundamental properties, **Xanomeline-d3** should be handled with the same precautions.

Hazard Class	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1]

## Personal Protective Equipment (PPE)

When handling **Xanomeline-d3**, appropriate personal protective equipment is mandatory to minimize exposure risk.

Protection Type	Specification
Eye Protection	Safety goggles with side-shields[1]
Hand Protection	Protective gloves[1]
Skin and Body Protection	Impervious clothing[1]
Respiratory Protection	Suitable respirator, especially where dust or aerosols may be generated[1]

## Step-by-Step Disposal Protocol

The disposal of **Xanomeline-d3** must be conducted in accordance with institutional and local regulations for hazardous chemical waste.[2][3] Do not dispose of **Xanomeline-d3** in regular trash or down the drain.[2][4]

### Experimental Protocol: Waste Segregation and Collection

- **Waste Identification:** All waste containing **Xanomeline-d3**, including pure compound, solutions, and contaminated materials (e.g., pipette tips, gloves, and empty containers), must be treated as hazardous chemical waste.[2][3]
- **Container Selection:** Use a designated, leak-proof, and chemically compatible waste container.[3][5] Plastic containers are often preferred over glass to minimize the risk of breakage.[2]
- **Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Xanomeline-d3**".[2] Do not use abbreviations.[2] The label should also include the date of waste generation, the laboratory of origin (building and room number), and the name of the principal investigator.[2]

- Segregation: Do not mix **Xanomeline-d3** waste with other incompatible waste streams.<sup>[5]</sup> It is best practice to collect halogenated and non-halogenated solvent wastes separately.<sup>[5]</sup>
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from general work areas.<sup>[3]</sup>
- Disposal Request: Once the container is full or ready for disposal, follow your institution's procedures for hazardous waste pickup. This typically involves contacting the Environmental Health and Safety (EHS) office.<sup>[2]</sup><sup>[3]</sup>

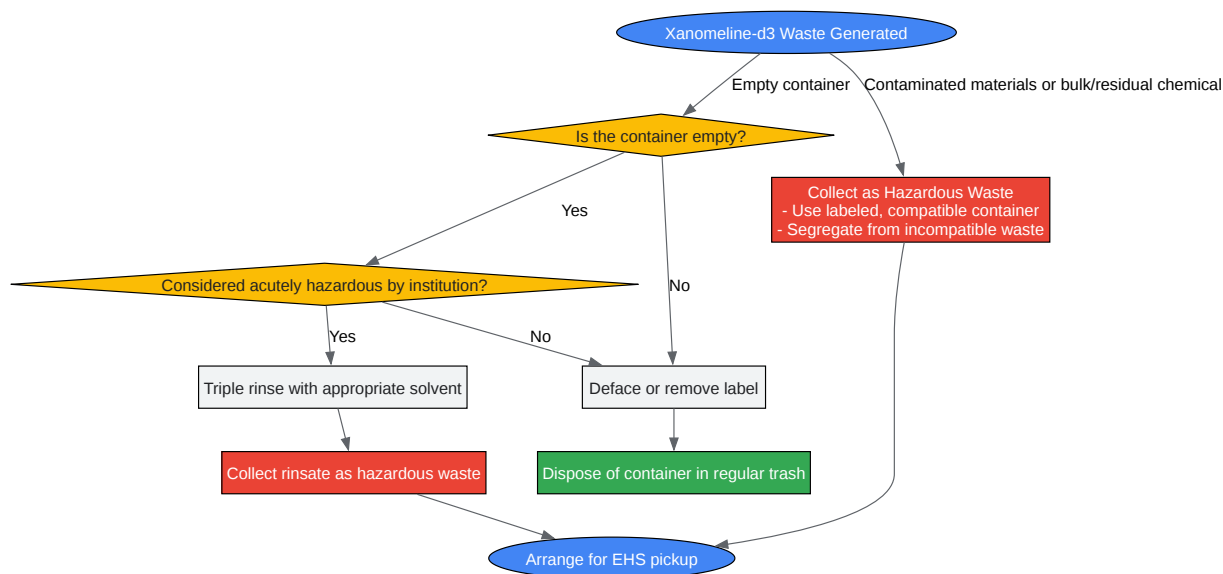
### Empty Container Disposal

Empty containers that previously held **Xanomeline-d3** must be handled carefully.

- Non-Acute Hazardous Waste: A container that held **Xanomeline-d3** can be disposed of as regular trash only after all contents have been removed to the fullest extent possible.<sup>[4]</sup>
- Acute Hazardous Waste Consideration: If institutional policy designates **Xanomeline-d3** as an acute hazardous waste, the empty container must be triple-rinsed with a suitable solvent.<sup>[4]</sup> The rinsate must be collected and disposed of as hazardous waste.<sup>[4]</sup>
- Label Defacement: Before disposing of the empty container in the regular trash, all chemical labels must be defaced or removed.<sup>[4]</sup>

## Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **Xanomeline-d3** waste.



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Caption: Decision workflow for **Xanomeline-d3** waste disposal.

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